

# In-Depth Technical Guide: TCO-PEG12-TFP Ester

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## Compound of Interest

Compound Name: TCO-PEG12-TFP ester

Cat. No.: B15543507

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **TCO-PEG12-TFP ester**, a heterobifunctional crosslinker integral to advancements in bioconjugation, drug delivery, and the development of novel therapeutics such as Proteolysis Targeting Chimeras (PROTACs).

## Core Compound Specifications

**TCO-PEG12-TFP ester** is a molecule designed with two reactive ends separated by a polyethylene glycol (PEG) spacer. The trans-cyclooctene (TCO) group facilitates rapid and specific "click chemistry" reactions with tetrazine-modified molecules, a cornerstone of bioorthogonal chemistry. The tetrafluorophenyl (TFP) ester provides a highly reactive group for efficient and stable amide bond formation with primary amines, such as those found on the surface of proteins and antibodies. The PEG12 linker enhances solubility and provides spatial separation between conjugated molecules.

Property	Value	Source(s)
Molecular Weight	917.97 g/mol - 918.0 g/mol	[1][2]
Molecular Formula	C42H67F4NO16	[1][2][3]
CAS Number	2353410-07-6	[3][4][5]
Purity	Typically >95%	[3][6]
Functional Group 1	Trans-Cyclooctene (TCO)	[2]
Functional Group 2	Tetrafluorophenyl (TFP) ester	[2]
Spacer Arm	12-unit Polyethylene Glycol (PEG12)	

## Experimental Protocols

While specific experimental conditions should be optimized for individual applications, the following protocols provide a general framework for the use of **TCO-PEG12-TFP ester** in bioconjugation.

### Protein Labeling with TCO-PEG12-TFP Ester

This protocol outlines the modification of a protein with a TCO group using **TCO-PEG12-TFP ester**.

Materials:

- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.2-7.5)
- **TCO-PEG12-TFP ester**
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- Desalting column for purification

Procedure:

- **Protein Preparation:** Prepare the protein solution at a concentration of 1-5 mg/mL in an appropriate amine-free buffer.
- **Reagent Preparation:** Immediately before use, dissolve the **TCO-PEG12-TFP ester** in anhydrous DMSO or DMF to create a stock solution (e.g., 10 mM).
- **Labeling Reaction:** Add a 10-20 fold molar excess of the **TCO-PEG12-TFP ester** stock solution to the protein solution. The optimal molar excess should be determined empirically for the specific protein.
- **Incubation:** Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C.
- **Purification:** Remove the excess, unreacted **TCO-PEG12-TFP ester** using a desalting column or dialysis against an appropriate buffer.
- **Characterization:** Confirm the successful labeling of the protein with the TCO moiety using techniques such as mass spectrometry.

## Tetrazine-TCO Click Chemistry Reaction

This protocol describes the subsequent bioorthogonal reaction between the TCO-labeled protein and a tetrazine-modified molecule.

Materials:

- TCO-labeled protein
- Tetrazine-modified molecule of interest
- Reaction buffer (e.g., PBS, pH 7.4)

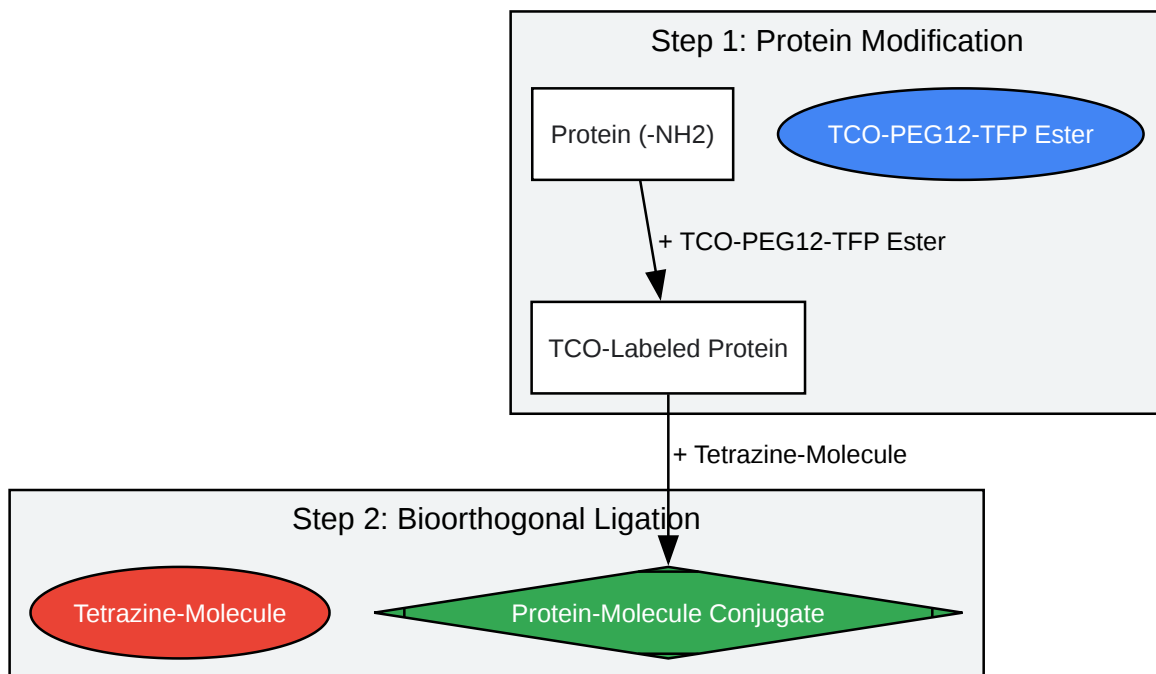
Procedure:

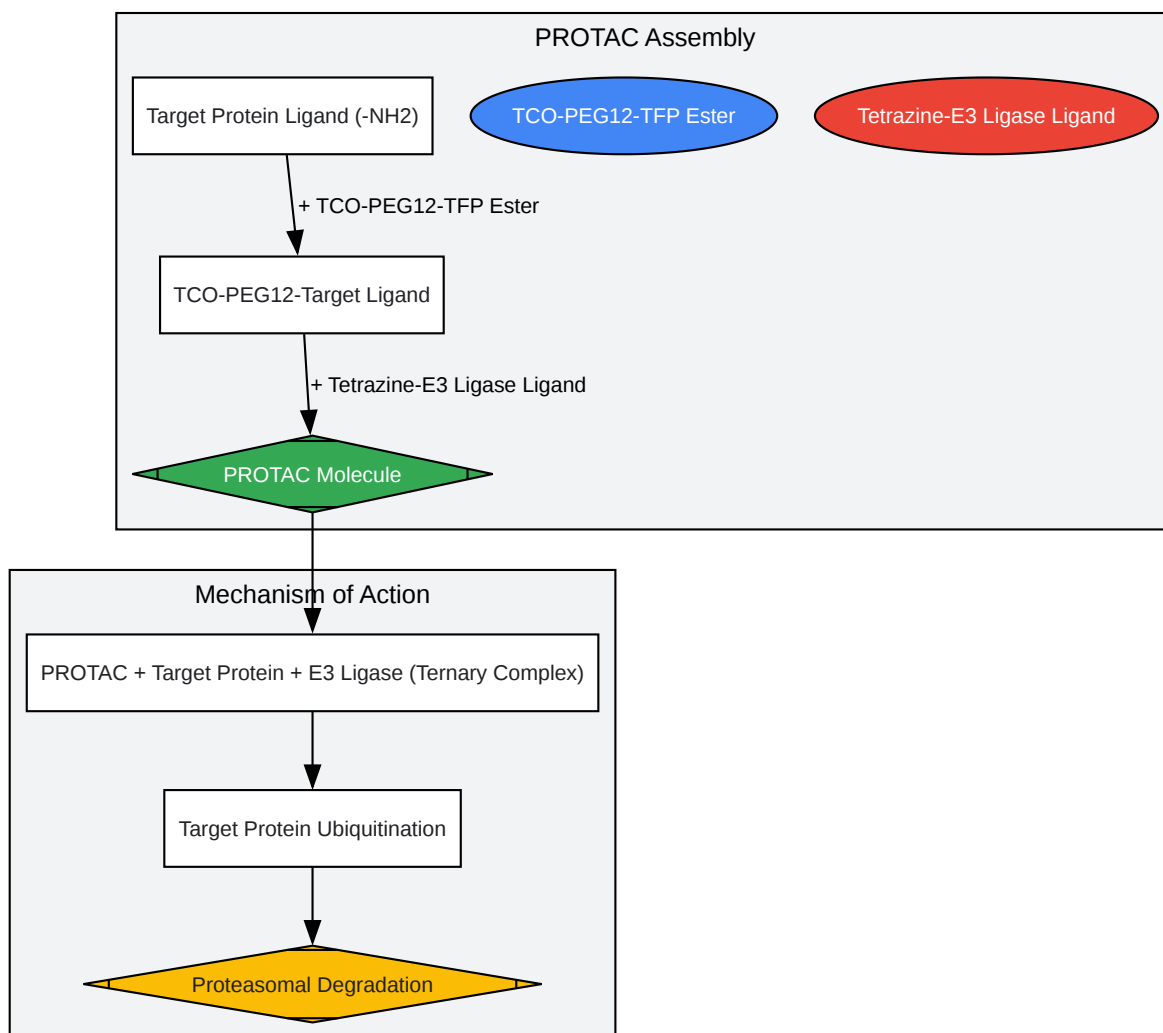
- **Reactant Preparation:** Prepare the TCO-labeled protein and the tetrazine-modified molecule in the reaction buffer.

- **Click Reaction:** Add a slight molar excess (e.g., 1.5 equivalents) of the tetrazine-modified molecule to the TCO-labeled protein.
- **Incubation:** The reaction is typically rapid and can proceed at room temperature. Incubation times can range from 30 minutes to 2 hours.
- **Analysis:** The resulting conjugate can be analyzed by SDS-PAGE, size exclusion chromatography, or other relevant analytical methods to confirm successful ligation.

## Visualizing the Workflow

The following diagrams illustrate the key chemical transformations and a general experimental workflow for utilizing **TCO-PEG12-TFP ester**.





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## References

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- To cite this document: BenchChem. [In-Depth Technical Guide: TCO-PEG12-TFP Ester]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15543507/docs#in-depth-technical-guide-tco-peg12-tfp-ester\]](https://www.benchchem.com/product/b15543507/docs#in-depth-technical-guide-tco-peg12-tfp-ester)

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